

Application Note: Techniques for Measuring the Gas Permeability of Polyisobutylene Films

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Compound of Interest

Compound Name: Polyisobutylene

Cat. No.: B167198

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Polyisobutylene (PIB) is an elastomer known for its excellent barrier properties, particularly its low permeability to gases and moisture.^[1] This characteristic makes it a valuable material in a wide range of applications, including as a sealant, in adhesive formulations, and critically, in pharmaceutical packaging such as vial stoppers and seals for transdermal drug delivery systems. For these applications, accurately quantifying the gas permeability of PIB films is essential to ensure product integrity, stability, and shelf-life.

This document provides detailed protocols for three common methods used to measure the gas permeability of polymer films, in accordance with standards like ASTM D1434 and ISO 15105-1.^{[2][3][4][5][6][7][8]} These are the variable-pressure (manometric) method, the variable-volume (volumetric) method, and the carrier gas (isostatic) method.

Quantitative Data on Gas Permeability of Polyisobutylene

The permeability of a polymer is typically reported as the permeability coefficient (P), often in units of Barrer. The table below summarizes experimentally determined permeability coefficients for various gases through **polyisobutylene**. It is important to note that values can

be influenced by factors such as the specific grade of PIB, film thickness, temperature, and humidity.

Table 1: Gas Permeability Coefficients (P) for **Polyisobutylene**

Gas	Temperature (°C)	Permeability Coefficient (P) [Barrer]*
Oxygen (O ₂)	25	0.45
Nitrogen (N ₂)	25	0.13
Carbon Dioxide (CO ₂)	25	2.50
Methane (CH ₄)	35	0.40
Hydrogen (H ₂)	25	6.80
Water Vapor (H ₂ O)	38	Varies significantly with formulation

*1 Barrer = $10^{-10} \text{ cm}^3 \text{ (STP)} \cdot \text{cm} / (\text{cm}^2 \cdot \text{s} \cdot \text{cmHg})$

Note: The data presented are representative values from literature. Actual values for specific PIB films should be determined experimentally.

Experimental Protocols for Gas Permeability Measurement

Method A: Variable-Pressure (Manometric) Method

This method, detailed in ASTM D1434, determines the gas transmission rate by measuring the increase in pressure over time in a fixed, evacuated volume on the downstream side of the film. [\[3\]](#)[\[9\]](#)[\[10\]](#)

Principle: A PIB film is sealed between two chambers. One chamber (upstream) is filled with the test gas at a constant high pressure. The other chamber (downstream) is evacuated to a near-perfect vacuum.[\[9\]](#)[\[11\]](#) Gas molecules permeate through the film from the high-pressure to the low-pressure side, causing a gradual increase in pressure in the downstream chamber.

[10][11] The rate of this pressure rise at steady-state is used to calculate the gas transmission rate (GTR) and permeability.[2][3][4]

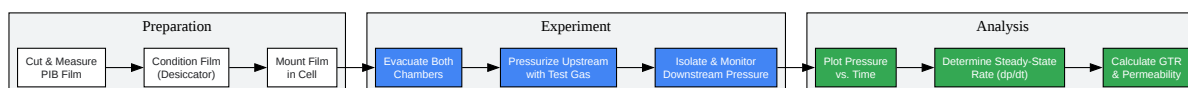
Experimental Protocol:

- Sample Preparation:
 - Cut circular samples of the PIB film, ensuring they are flat, uniform in thickness, and free of defects like pinholes or creases.
 - Measure the thickness of each sample at multiple points and calculate the average.
 - Condition the samples in a desiccator for at least 48 hours to remove absorbed moisture, as this can affect permeability.[2]
- Apparatus Setup:
 - Securely mount the conditioned PIB film in the gas transmission cell, ensuring a gas-tight seal between the upstream and downstream chambers.
 - Connect the upstream chamber to the test gas supply and the downstream chamber to a high-vacuum pump and a sensitive pressure transducer.
- Measurement Procedure:
 - Evacuate both the upstream and downstream chambers to a high vacuum.
 - Close the valve to the vacuum pump on the upstream side and introduce the test gas to the desired pressure (e.g., 1 atm).
 - Continue to evacuate the downstream chamber to remove any gas that may have been initially desorbed from the film surface.
 - Isolate the downstream chamber from the vacuum pump and begin monitoring the pressure using the transducer.
 - Record the pressure increase in the downstream chamber as a function of time until a linear relationship is observed, indicating that a steady state of permeation has been

reached.[12]

- Calculation:
 - Plot the downstream pressure versus time.
 - Determine the slope (dp/dt) of the linear, steady-state portion of the plot.
 - Calculate the Gas Transmission Rate (GTR) and the Permeability Coefficient (P) using the appropriate equations, which take into account the volume of the downstream chamber, the area of the film, the temperature, and the pressure differential across the film.

Workflow Diagram:



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Caption: Workflow for the Manometric Gas Permeability Measurement.

Method B: Variable-Volume (Volumetric) Method

This method, also covered by ASTM D1434, measures the volume of gas that permeates through the film over time while maintaining a constant pressure on the downstream side.[3][9]

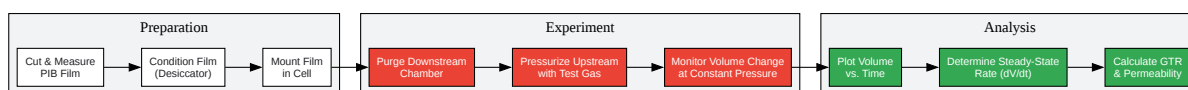
Principle: Similar to the manometric method, the PIB film separates a high-pressure upstream chamber from a low-pressure downstream chamber.[9] However, in this case, the downstream pressure is kept constant (typically near atmospheric pressure), and the volume of gas that permeates is measured, often by observing the displacement of a liquid in a capillary tube.[9] This method is generally more suitable for films with higher permeability.[3]

Experimental Protocol:

- Sample Preparation & Apparatus Setup:

- Follow the same sample preparation and mounting procedures as the manometric method.
- The downstream chamber is connected to a device for measuring volume change at constant pressure, such as a gas burette or a capillary tube with an index droplet.
- Measurement Procedure:
 - Purge the downstream chamber with an inert gas.
 - Introduce the test gas into the upstream chamber at the specified pressure.
 - Allow the system to stabilize.
 - Monitor the change in volume in the downstream collection system as a function of time.
 - Continue recording until a constant rate of volume change is achieved, indicating steady-state permeation.
- Calculation:
 - Plot the permeated volume versus time.
 - The slope of the linear portion of the graph gives the volumetric transmission rate.
 - Calculate the GTR and Permeability Coefficient (P) based on this rate, the film's area and thickness, and the test conditions.

Workflow Diagram:



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Caption: Workflow for the Volumetric Gas Permeability Measurement.

Method C: Carrier Gas (Isostatic) Method

This method involves using a carrier gas to transport the permeated test gas to a detector for quantification. It is a highly sensitive method suitable for materials with very low permeability.

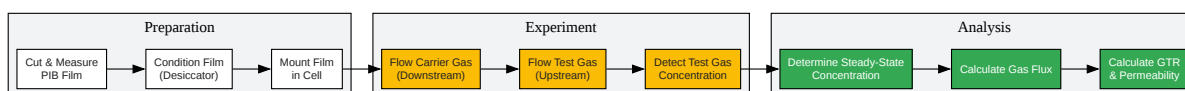
Principle: The PIB film is clamped between two chambers. The test gas flows through the upstream chamber, while a stream of an inert carrier gas (e.g., nitrogen) flows through the downstream chamber.^{[13][14]} The test gas permeates through the film and is entrained by the carrier gas.^[14] This mixed gas stream is then directed to a specific detector (e.g., a gas chromatograph, mass spectrometer, or selective sensor) that measures the concentration of the test gas.^{[6][8][15]}

Experimental Protocol:

- **Sample Preparation & Apparatus Setup:**
 - Prepare and mount the PIB film as described in the previous methods.
 - Connect the upstream chamber to the test gas supply and the downstream chamber to the carrier gas supply.
 - The outlet of the downstream chamber is connected to a calibrated detector.
- **Measurement Procedure:**
 - Begin flowing the carrier gas through the downstream chamber to establish a baseline reading on the detector.
 - Introduce the test gas into the upstream chamber.
 - Continuously monitor the detector's output. The concentration of the test gas in the carrier stream will gradually increase and then plateau as steady-state permeation is reached.
 - The flow rate of the carrier gas must be precisely known and controlled.^[16]
- **Calculation:**

- The steady-state concentration of the test gas in the carrier stream, combined with the known flow rate of the carrier gas, is used to calculate the flux of the test gas through the film.
- The GTR and Permeability Coefficient (P) are then calculated from this flux value.

Workflow Diagram:



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Caption: Workflow for the Carrier Gas Permeability Measurement.

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